

Personal protective equipment for handling Benzyl Salicylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl Salicylate

Cat. No.: B121037

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Safe Handling and Disposal of Benzyl Salicylate

This guide provides essential safety and logistical information for the handling and disposal of **Benzyl Salicylate** in a laboratory setting. Following these procedures is critical to ensure the safety of researchers, scientists, and drug development professionals.

Benzyl Salicylate: Key Safety Data

The following table summarizes the key quantitative and identifying information for **Benzyl Salicylate**.

Identifier	Value	Reference
CAS Number	118-58-1	[1][2][3][4]
EC Number	204-262-9	[2][4][5][6]
Molecular Formula	C ₁₄ H ₁₂ O ₃	[3][4][5][7]
Molecular Weight	228.24 g/mol	[2][3][4][7]
GHS Hazard Statements	H303: May be harmful if swallowed H317: May cause an allergic skin reaction H319: Causes serious eye irritation H371: May cause damage to organs H401: Toxic to aquatic life H412: Harmful to aquatic life with long lasting effects	[5][6][8]
Signal Word	Warning	[2][5][9]

Experimental Protocol: Safe Handling, Storage, and Disposal

This protocol outlines the step-by-step procedures for working with **Benzyl Salicylate**.

Pre-Handling and Preparation

- Risk Assessment: Before beginning work, review the Safety Data Sheet (SDS) and conduct a risk assessment for your specific experiment.
- Engineering Controls: Ensure work is performed in a well-ventilated area, preferably within a chemical fume hood.[10] An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE) Inspection: Before entering the lab, inspect all PPE for damage or contamination.

- Eye Protection: Certified safety glasses with side shields or a face shield (approved under NIOSH or EN 166 standards) are mandatory.[\[11\]](#)
- Hand Protection: Wear chemical-resistant gloves. Inspect them for tears or punctures before use.[\[11\]](#)
- Body Protection: A lab coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron or a full protective suit should be worn.[\[12\]](#)
- Respiratory Protection: If working outside a fume hood or if the risk assessment indicates a potential for inhaling vapors, use an approved air-purifying respirator with organic vapor cartridges.[\[10\]](#)

Handling and Use

- Dispensing: When transferring **Benzyl Salicylate**, avoid splashing and generating mists. Use only non-sparking tools.[\[10\]](#)
- Avoiding Contact: Do not allow the chemical to come into contact with skin or eyes.[\[10\]](#)[\[11\]](#) Avoid breathing in any vapors or mists.[\[11\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.[\[8\]](#)[\[11\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[5\]](#)[\[8\]](#)

Storage

- Container: Keep the container tightly closed when not in use.[\[10\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[10\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and associated hazards.

Spill and Emergency Procedures

- Spill Response:

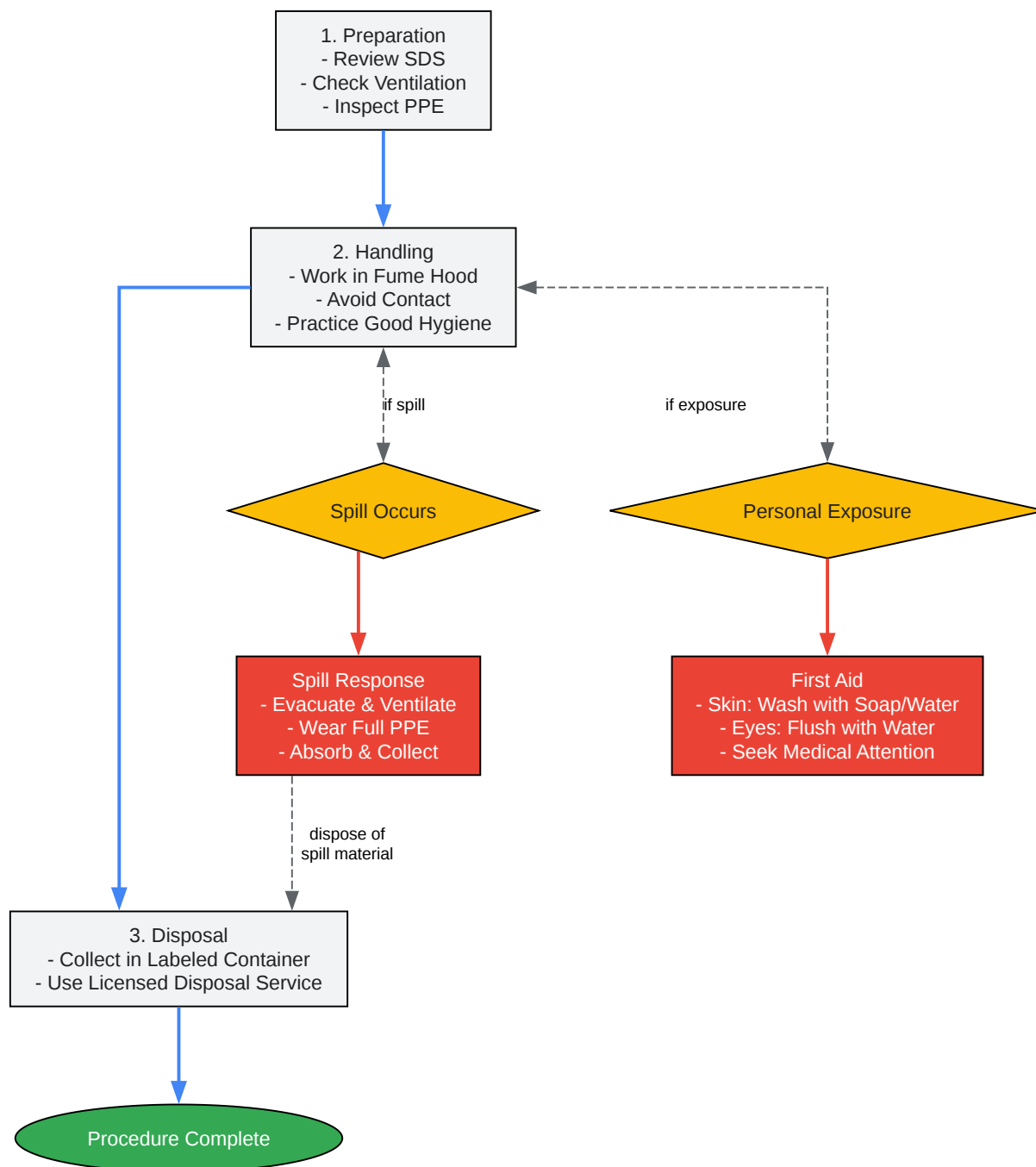
- Evacuate non-essential personnel from the immediate area.
- Ensure the area is well-ventilated.
- Wearing full PPE, contain the spill using an inert absorbent material like sand, vermiculite, or diatomaceous earth.[\[11\]](#)
- Do not allow the spill to enter drains or waterways.[\[10\]](#)[\[11\]](#)
- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[11\]](#)
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[8\]](#)
 - Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water. If a rash or irritation occurs, seek medical advice.[\[8\]](#)[\[13\]](#)
 - Inhalation: Move the affected person to fresh air. If they experience breathing difficulties, seek medical attention.
 - Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention and show the SDS to the attending physician.

Waste Disposal

- Chemical Waste: All surplus **Benzyl Salicylate** and contaminated absorbent materials must be treated as hazardous waste.[\[11\]](#)
- Containers: Empty containers should be handled as hazardous waste. Do not reuse them.
- Disposal Route: Dispose of all waste through a licensed and certified hazardous waste disposal company.[\[9\]](#) Do not pour waste down the drain or dispose of it with general trash.[\[8\]](#) [\[10\]](#) Contaminated gloves and disposable PPE should also be disposed of as hazardous waste according to institutional and local regulations.[\[11\]](#)

Visual Workflow for Handling Benzyl Salicylate

The following diagram illustrates the standard workflow and emergency procedures for handling **Benzyl Salicylate**.



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Caption: Workflow for the safe handling of **Benzyl Salicylate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Benzyl Salicylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121037#personal-protective-equipment-for-handling-benzyl-salicylate]

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